

# Application Note: Determination of Metanil Yellow in Foodstuffs using Micellar Liquid Chromatography

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## Compound of Interest

Compound Name: *Metanil yellow*

Cat. No.: *B10817201*

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## Abstract

**Metanil yellow** is a non-permitted, water-soluble azo dye sometimes used as an adulterant in various foodstuffs, such as turmeric powder and yellow-colored sweets, to enhance their color. [1][2] Its presence in food poses potential health risks. This application note describes a simple, rapid, and eco-friendly micellar liquid chromatography (MLC) method for the quantitative determination of **Metanil yellow** in foodstuffs.[1] MLC is a reverse-phase liquid chromatographic technique that utilizes a mobile phase containing a surfactant at a concentration above its critical micellar concentration.[3][4] This method allows for the direct injection of food samples with minimal pretreatment, offering a significant advantage over traditional HPLC methods that often require extensive sample cleanup.[1][3]

## Principle of the Method

Micellar liquid chromatography employs a micellar solution as the mobile phase, which creates a "pseudo-stationary phase" into which analytes can partition.[3] In this method, a C-18 column is used with a mobile phase containing sodium dodecyl sulphate (SDS), an anionic surfactant, and pentanol as an organic modifier.[1] The SDS forms micelles in the aqueous mobile phase. **Metanil yellow**, the analyte, partitions between the stationary phase, the bulk aqueous phase, and the micelles.[4] This partitioning behavior allows for the separation of **Metanil yellow** from other food matrix components. Detection is performed using a UV-Vis detector at the maximum absorbance wavelength of **Metanil yellow**. [1]

# Advantages of the Micellar Liquid Chromatography Approach

- Eco-friendly: Reduces the use of toxic organic solvents typically required in traditional HPLC. [\[3\]](#)
- Simplified Sample Preparation: The solubilizing capability of micelles often allows for the direct injection of complex sample matrices, minimizing the need for extensive extraction and cleanup steps. [\[1\]](#)[\[3\]](#)
- Cost-effective: Reduced solvent consumption and simplified sample preparation contribute to lower operational costs.
- Rapid Analysis: The method demonstrates a short elution time for **Metanil yellow**. [\[1\]](#)

## Experimental Instrumentation and Materials

- High-Performance Liquid Chromatograph (HPLC) system equipped with a UV-Vis detector.
- C-18 analytical column.
- Analytical balance.
- pH meter.
- Volumetric flasks and pipettes.
- **Metanil yellow** standard.
- Sodium dodecyl sulphate (SDS).
- Pentanol.
- Orthophosphoric acid (for pH adjustment).
- Deionized water.

## Chromatographic Conditions

A summary of the chromatographic conditions is provided in the table below.

Parameter	Condition
Column	C-18
Mobile Phase	0.15 M Sodium Dodecyl Sulphate (SDS) and 6% Pentanol in water, buffered to pH 3 with orthophosphoric acid.
Flow Rate	1.0 mL/min (Typical, may require optimization)
Detection Wavelength	427 nm <sup>[1]</sup>
Injection Volume	20 µL (Typical, may require optimization)
Elution Time of Metanil Yellow	Approximately 3.5 minutes <sup>[1]</sup>

## Protocols

### Preparation of Standard Solutions

- Stock Standard Solution (e.g., 100 ppm): Accurately weigh 10 mg of **Metanil yellow** standard and dissolve it in a 100 mL volumetric flask with the mobile phase.
- Working Standard Solutions: Prepare a series of working standard solutions by appropriate serial dilutions of the stock standard solution with the mobile phase to create a calibration curve (e.g., 0.1, 0.5, 1, 5, 10 ppm).

### Sample Preparation

For many food samples, a simple dilution and filtration step is sufficient.

- Weigh a representative portion of the homogenized food sample (e.g., 1 g).
- Add a known volume of mobile phase (e.g., 10 mL) to the sample.
- Vortex or sonicate the mixture for 5-10 minutes to extract the **Metanil yellow**.

- Centrifuge the mixture to separate solid particles.
- Filter the supernatant through a 0.45 µm syringe filter into an HPLC vial.

## Analytical Procedure

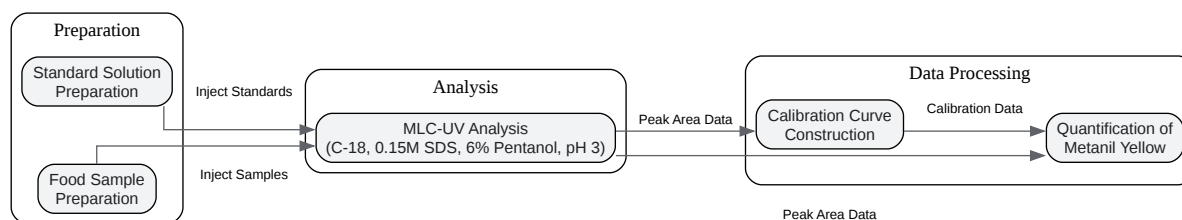
- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject the prepared standard solutions to construct a calibration curve.
- Inject the prepared food sample solutions.
- Identify and quantify the **Metanil yellow** in the samples by comparing the retention time and peak area with those of the standards.

## Method Validation Data

The following table summarizes the validation parameters for the described MLC method for the determination of **Metanil yellow**.

Parameter	Result
Linearity (r)	> 0.9999[1]
Limit of Detection (LOD)	0.01 ppm[1][2]
Limit of Quantification (LOQ)	0.05 ppm[1][2]
Intra-day Precision (RSD %)	1.80 – 2.81%[1][2]
Inter-day Precision (RSD %)	1.92 – 2.91%[1][2]

## Experimental Workflow



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Caption: Workflow for **Metanil Yellow** Analysis by MLC.

## Conclusion

The described micellar liquid chromatography method provides a reliable and efficient means for the determination of **Metanil yellow** in various food products. Its simplicity in sample preparation, coupled with its eco-friendly nature, makes it a highly attractive alternative to conventional chromatographic methods for routine food safety analysis and quality control. The method is sensitive, precise, and accurate for the quantification of this non-permitted food additive.

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## References

- 1. A novel micellar chromatographic procedure for the determination of metanil yellow in foodstuffs - Analytical Methods (RSC Publishing) [[pubs.rsc.org](https://pubs.rsc.org)]
- 2. [researchgate.net](https://researchgate.net) [[researchgate.net](https://researchgate.net)]
- 3. [longdom.org](https://longdom.org) [[longdom.org](https://longdom.org)]

- 4. Micellar liquid chromatography - Wikipedia [en.wikipedia.org]
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